

NPC26 small molecule mitochondrial disruptor

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Compound of Interest

Compound Name: NPC26

Cat. No.: B2525498

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Unidentified Small Molecule: NPC26

Initial searches for a small molecule mitochondrial disruptor designated "**NPC26**" have yielded no results related to a chemical compound. All search results exclusively pertain to the American Planning Association's 2026 National Planning Conference (**NPC26**).^{[1][2][3][4][5][6][7]} At present, there is no publicly available scientific literature, patent, or database entry that identifies "**NPC26**" as a small molecule, a mitochondrial disruptor, or a therapeutic agent in development.

This document serves as a template to be populated once accurate information about the specified molecule is available. The structure below outlines the requested in-depth technical guide, including placeholders for quantitative data, experimental protocols, and signaling pathway diagrams.

[Template] In-depth Technical Guide: [Corrected Molecule Name]

Audience: Researchers, scientists, and drug development professionals.

Abstract

This section would provide a concise overview of the small molecule, including its primary mechanism of action as a mitochondrial disruptor, its therapeutic potential, and a summary of the key findings presented in this guide.

Introduction

This section would detail the background and significance of targeting mitochondria in the context of [relevant disease, e.g., cancer]. It would introduce the molecule, its discovery, and the rationale for its development.

Quantitative Data Summary

All quantitative data would be presented in clearly structured tables for easy comparison.

Table 1: In Vitro Efficacy This table would summarize the in vitro activity of the molecule across various cell lines.

Cell Line	IC50 (μM)	Assay Type	Reference
Example: MCF-7	Data	MTT Assay	Citation
Example: A549	Data	CellTiter-Glo	Citation
Example: HCT116	Data	SRB Assay	Citation

Table 2: Mitochondrial Function Assays This table would present data on the molecule's direct effects on mitochondrial function.

Assay	Endpoint	Value	Units	Reference
Example: Seahorse XF	Basal Respiration	Data	OCR (pmol/min)	Citation
Example: JC-1 Staining	Mitochondrial Membrane Potential	Data	% Depolarization	Citation
Example: ROS-Glo	Reactive Oxygen Species Production	Data	Fold Increase	Citation

Experimental Protocols

This section would provide detailed methodologies for key experiments.

4.1 Cell Viability Assay (Example: MTT Assay)

- Cell Seeding: Plate cells (e.g., 5,000 cells/well) in a 96-well plate and allow them to adhere overnight.
- Compound Treatment: Treat cells with a serial dilution of the small molecule for the desired time period (e.g., 72 hours).
- MTT Addition: Add 10 μ L of 5 mg/mL MTT solution to each well and incubate for 4 hours at 37°C.
- Solubilization: Aspirate the media and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance at 570 nm using a microplate reader.

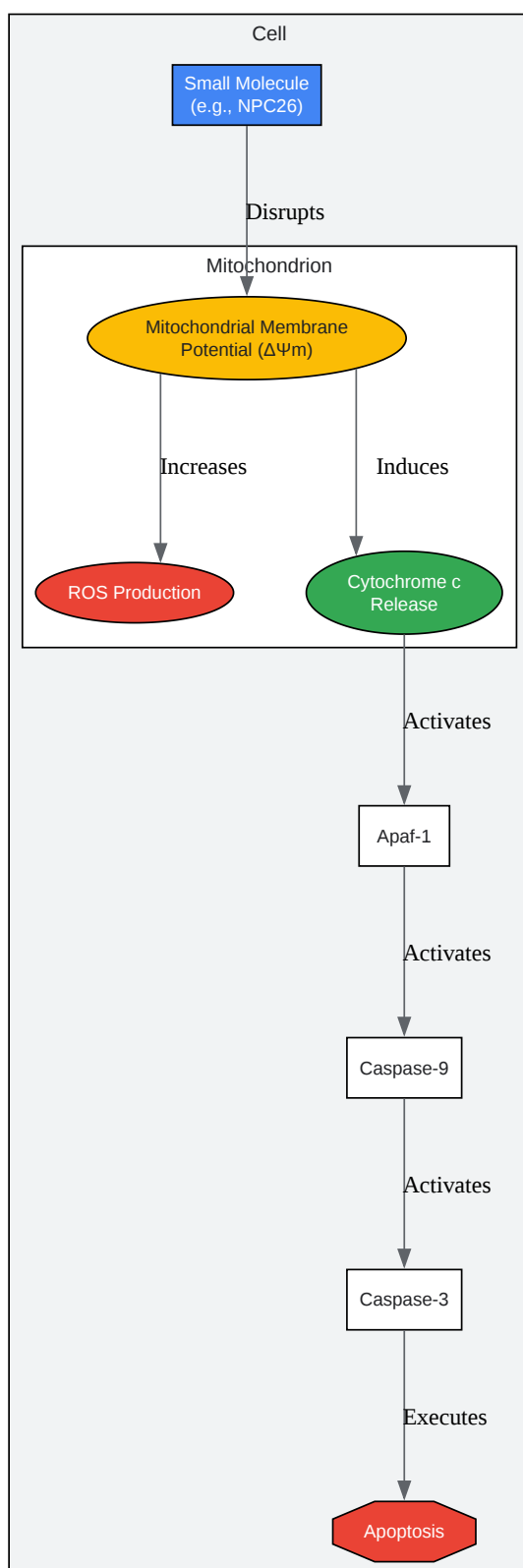
4.2 Mitochondrial Membrane Potential Assay (Example: JC-1 Staining)

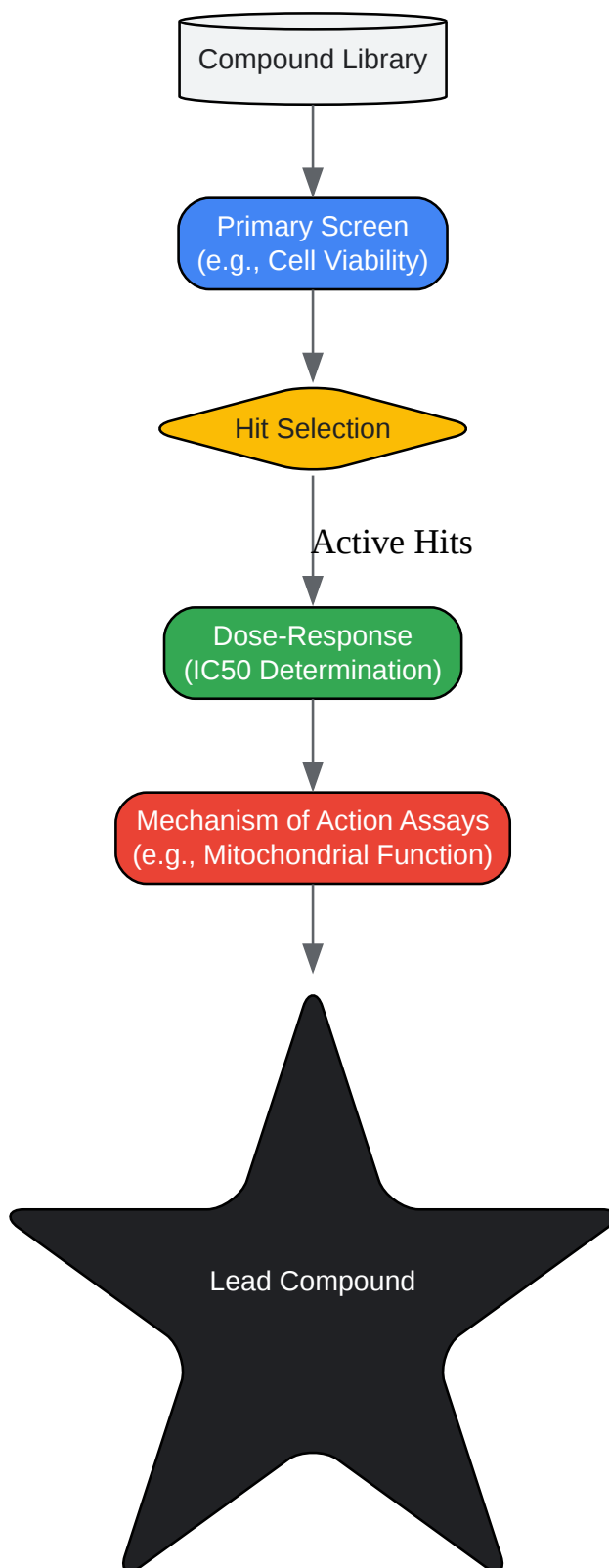
- Cell Treatment: Treat cells with the small molecule at the desired concentration and time point.
- JC-1 Staining: Incubate the cells with 2 μ M JC-1 dye for 30 minutes at 37°C.
- Washing: Wash the cells twice with phosphate-buffered saline (PBS).
- Flow Cytometry Analysis: Analyze the cells using a flow cytometer, detecting green fluorescence (monomers) and red fluorescence (aggregates).
- Data Interpretation: A decrease in the red/green fluorescence ratio indicates mitochondrial membrane depolarization.

Signaling Pathways and Visualizations

This section would include diagrams of signaling pathways, experimental workflows, or logical relationships.

Diagram 1: Hypothetical Signaling Pathway of a Mitochondrial Disruptor This diagram illustrates a potential mechanism by which a small molecule could induce apoptosis through mitochondrial disruption.





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- To cite this document: BenchChem. [NPC26 small molecule mitochondrial disruptor].
BenchChem, [2025]. [Online PDF]. Available at:
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